

N-Allyl-4-chloroaniline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Allyl-4-chloroaniline*

Cat. No.: *B079950*

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Disclaimer: No specific safety and toxicological data for **N-Allyl-4-chloroaniline** has been found in publicly available literature or safety data sheets. This guide, therefore, extrapolates potential hazards from its parent compound, 4-chloroaniline. This information should be used as a baseline for establishing rigorous safety protocols. The addition of the allyl group may alter the toxicological profile, and thus, **N-Allyl-4-chloroaniline** should be handled with extreme caution as a substance with unknown but potentially significant hazards.

Executive Summary

N-Allyl-4-chloroaniline is a derivative of 4-chloroaniline, a compound recognized for its significant toxicity. Due to the absence of specific safety data for **N-Allyl-4-chloroaniline**, a conservative approach to handling is imperative. This document outlines the known hazards of the parent compound, 4-chloroaniline, and provides recommended safety and handling procedures that should be considered the minimum standard for its N-allyl derivative. Researchers, scientists, and drug development professionals must treat **N-Allyl-4-chloroaniline** as a substance that is potentially toxic if swallowed, in contact with skin, or if inhaled, a possible skin sensitizer, and a suspected carcinogen.

Hazard Identification and Classification (Based on 4-Chloroaniline)

The hazard profile of **N-Allyl-4-chloroaniline** is inferred from 4-chloroaniline. The primary concerns include acute toxicity, potential carcinogenicity, and environmental hazards.

GHS Hazard Statements for 4-Chloroaniline:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[1]
- H317: May cause an allergic skin reaction.[1]
- H350: May cause cancer.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Precautionary Statements:

- P201: Obtain special instructions before use.
- P202: Do not handle until all safety precautions have been read and understood.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
[2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P308 + P313: IF exposed or concerned: Get medical advice/attention.

Toxicological Data (4-Chloroaniline)

All toxicological information presented here is for 4-chloroaniline and should be used as a conservative estimate for **N-Allyl-4-chloroaniline**.

Acute Toxicity: High levels of 4-chloroaniline can interfere with the blood's ability to carry oxygen, leading to methemoglobinemia.[3][4] Symptoms include headache, dizziness, fatigue,

and a blue coloration of the skin and lips (cyanosis).[3][4] Higher exposures can result in difficulty breathing, collapse, and even death.[3][4]

Parameter	Route	Species	Value	Reference
LD50	Oral	Rat (male)	256.0 mg/kg	[5]
LC50	Inhalation	Rat	2,340 mg/m ³ (4 h)	[5]
LD50	Dermal	Rat (male)	455.0 mg/kg	[5]

Carcinogenicity: 4-Chloroaniline is classified as a substance that may cause cancer.[1] The International Agency for Research on Cancer (IARC) has classified it as Group 2B, possibly carcinogenic to humans.[2] It is presumed to have carcinogenic potential for humans.

Germ Cell Mutagenicity:

- Ames test (Salmonella typhimurium): Negative
- In vitro mammalian chromosome aberration test (Chinese hamster ovary cells): Negative
- In vitro mammalian cell gene mutation test (Mouse lymphoma cells): Positive
- Micronucleus test (Mouse bone marrow): Negative

Physical and Chemical Properties (4-Chloroaniline)

These properties are for 4-chloroaniline and may differ for **N-Allyl-4-chloroaniline**.

Property	Value
Molecular Formula	C6H6ClN
Molecular Weight	127.57 g/mol
Appearance	Light brown/pale yellow solid
Melting Point	68 - 72 °C
Boiling Point	232 °C
Flash Point	> 188 °C
Water Solubility	2 - 3.9 g/L
Vapor Pressure	0.02 mbar @ 20 °C
Log P (octanol/water)	1.87 - 2.12

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of new chemical entities are extensive. However, the methodologies for the key cited genotoxicity studies for 4-chloroaniline are based on established OECD guidelines.

- **OECD Test Guideline 471: Bacterial Reverse Mutation Test (Ames Test):** This test uses amino acid-requiring strains of *Salmonella typhimurium* to detect point mutations. The test compound, with and without metabolic activation (S9 mix), is incubated with the bacterial strains. Revertant colonies are counted, and a significant increase compared to controls indicates mutagenic potential.
- **OECD Test Guideline 473: In Vitro Mammalian Chromosomal Aberration Test:** This test identifies substances that cause structural chromosome aberrations in cultured mammalian cells (e.g., Chinese hamster ovary cells). Cells are exposed to the test substance, with and without metabolic activation. After a suitable treatment period, cells are harvested, stained, and metaphase cells are analyzed for chromosomal damage.
- **OECD Test Guideline 476: In Vitro Mammalian Cell Gene Mutation Test (Mouse Lymphoma Assay):** This assay detects gene mutations in mammalian cells. Mouse lymphoma L5178Y

cells are typically used, and mutations at the thymidine kinase (TK) locus are measured. The assay distinguishes between gene mutations and clastogenic events.

Safe Handling and Personal Protective Equipment (PPE)

Given the potential for high toxicity, a stringent approach to handling is required.

Engineering Controls:

- All work must be conducted in a certified chemical fume hood.
- Use of a glove box for weighing and aliquoting solids is recommended to prevent dust generation.
- Ensure a safety shower and eyewash station are readily accessible.

Personal Protective Equipment (PPE):

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of after contamination.[2]
- Eye/Face Protection: Use chemical safety goggles and a face shield.[3]
- Skin and Body Protection: Wear a lab coat, and consider chemically resistant aprons or coveralls for larger quantities. Contaminated clothing must be removed immediately and decontaminated before reuse.[3]
- Respiratory Protection: If there is a risk of dust or aerosol formation that cannot be controlled by engineering means, a NIOSH-approved respirator with appropriate cartridges should be used.[6]

First Aid Measures

Immediate action is critical in case of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1]

- In Case of Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention and show the safety data sheet or label to the medical professional.[\[7\]](#)

Spill and Disposal Procedures

Spill Response:

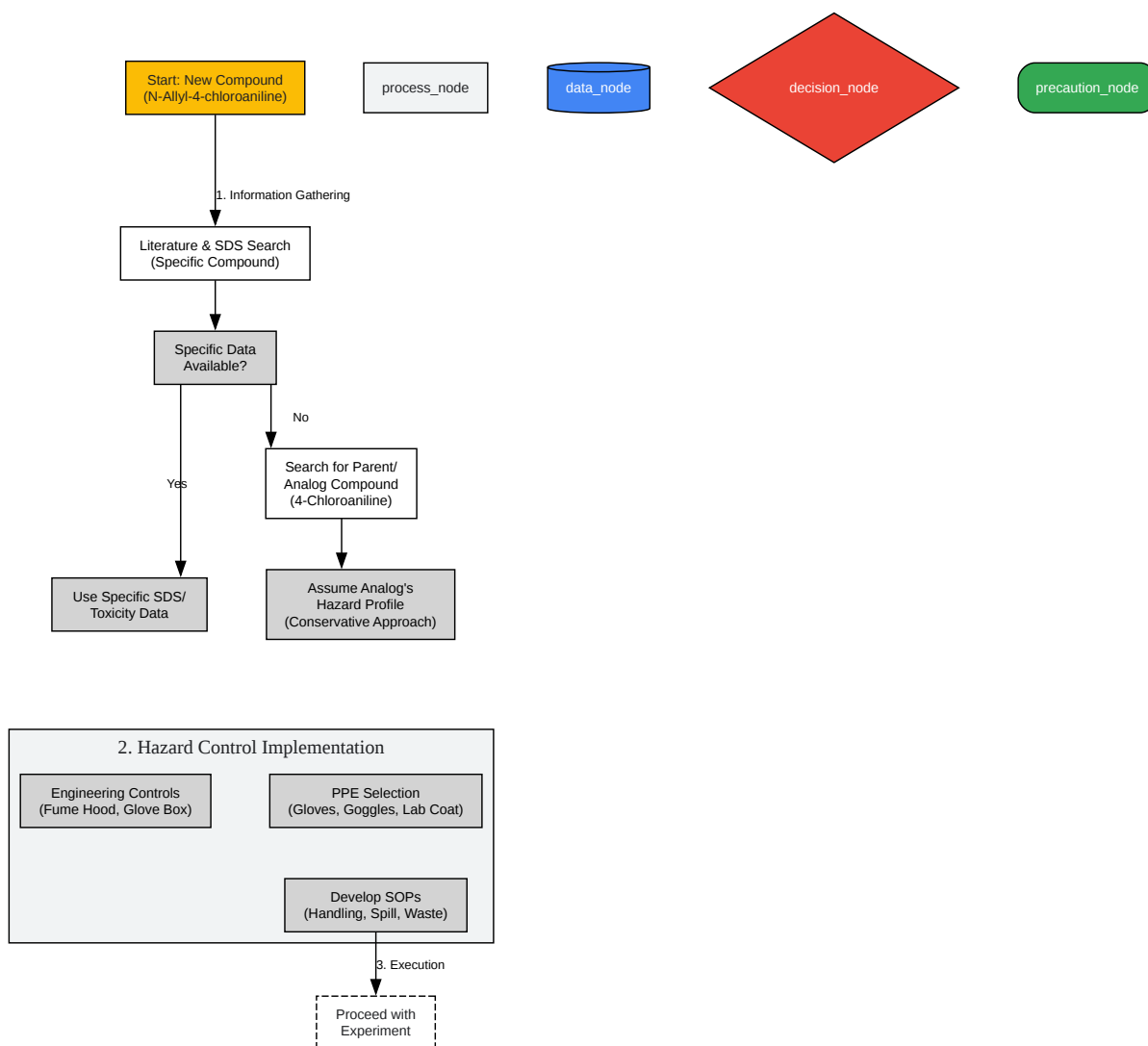
- Evacuate the area and prevent entry of unnecessary personnel.
- Wear full PPE, including respiratory protection.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed, labeled container for disposal.[\[7\]](#)
- Do not allow the substance to enter drains or waterways.

Waste Disposal:

- Dispose of waste in accordance with all local, regional, and national regulations. This substance should be treated as hazardous waste.[\[3\]](#)
- Consider incineration in a licensed facility equipped with an afterburner and scrubber.

Visualizations

Risk Assessment Workflow for Uncharacterized Compounds



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Caption: Risk assessment workflow for handling chemicals with limited safety data.

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